

Ethyl 2-butynoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-butynoate

Cat. No.: B042091

[Get Quote](#)

Technical Guide: Ethyl 2-butynoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 2-butynoate**, a valuable intermediate in organic synthesis. This document includes key quantitative data, a detailed experimental protocol for its synthesis via Fischer esterification, and a conceptual workflow diagram.

Core Properties of Ethyl 2-butynoate

Ethyl 2-butynoate, also known as ethyl tetrolate, is an unsaturated ester with significant applications in the synthesis of complex organic molecules and heterocyclic compounds. Its chemical and physical properties are summarized below.

Property	Value
Molecular Formula	C ₆ H ₈ O ₂
Molecular Weight	112.13 g/mol [1][2][3][4]
CAS Number	4341-76-8[1][2][3]
Boiling Point	160-161 °C at 730 mmHg[2][3]
Density	0.962 g/mL at 25 °C[2][3]
Refractive Index (n ²⁰ /D)	1.436[2][3]
Appearance	Liquid[3]
Solubility	Miscible with water, chloroform, and ethyl acetate.[2]

Synthesis of Ethyl 2-butynoate via Fischer Esterification

Ethyl 2-butynoate is commonly synthesized through the Fischer esterification of 2-butynoic acid with ethanol in the presence of an acid catalyst. This reversible reaction is driven to completion by using an excess of the alcohol and/or by removing water as it is formed.

Experimental Protocol

Materials:

- 2-Butynoic acid
- Anhydrous ethanol (absolute)
- Concentrated sulfuric acid (H₂SO₄)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

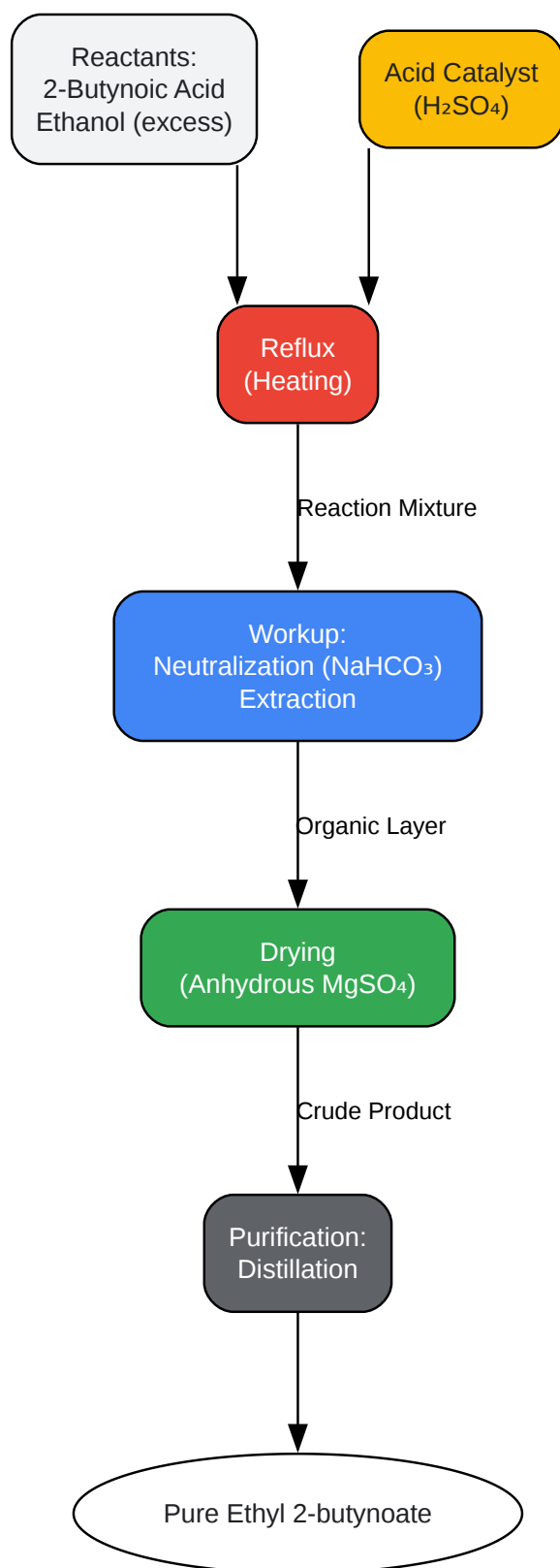
Procedure:

- **Reaction Setup:** In a dry round-bottom flask, combine 2-butyric acid and an excess of anhydrous ethanol (typically 3-5 molar equivalents).
- **Catalyst Addition:** While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total volume) to the mixture.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Allow the reaction to proceed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup - Neutralization:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate. Add the bicarbonate solution in portions to neutralize the acidic catalyst and any unreacted 2-butyric acid. Be cautious as carbon dioxide gas will be evolved.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate, to recover any dissolved product.
- **Washing:** Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and then with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.

- Solvent Removal: Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- Purification: Purify the crude **Ethyl 2-butynoate** by distillation under reduced pressure to obtain the final product.^[5]

Conceptual Workflow of Ethyl 2-butynoate Synthesis

The following diagram illustrates the key stages in the synthesis and purification of **Ethyl 2-butynoate** via Fischer esterification.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Ethyl 2-butynoate**.

Applications in Synthesis

Ethyl 2-butynoate serves as a versatile building block in organic chemistry. As an electron-deficient alkyne, it readily participates in various cycloaddition reactions and is a precursor for the synthesis of:

- 1,3-dienes[1]
- Thiazolines
- Tricyclic aziridine derivatives[1]
- Alkenylsilanols[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 2. community.wvu.edu [community.wvu.edu]
- 3. cerritos.edu [cerritos.edu]
- 4. Fischer Esterification [organic-chemistry.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Ethyl 2-butynoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042091#ethyl-2-butynoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com